

Application Note: Laboratory-Scale Preparation of tert-Butyl Hypochlorite

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Compound of Interest

Compound Name: **tert-BUTYL HYPOCHLORITE**

Cat. No.: **B1582176**

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **tert-Butyl hypochlorite** (t-BuOCl) is a versatile and widely used reagent in organic synthesis, valued for its role as an effective oxidizing and "soft" chlorinating agent.^[1] It is employed in a variety of transformations, including the chlorination of alcohols and amides, the synthesis of organic chloramines, and the chlorooxidation of unsaturated compounds.^{[2][3]} ^{[4][5]} This document provides detailed protocols for two common and reliable laboratory-scale preparations of **tert-butyl hypochlorite**, with a strong emphasis on safety and handling.

Critical Safety and Handling Precautions

tert-Butyl hypochlorite is a hazardous substance that requires careful handling. All procedures must be conducted in a well-ventilated chemical fume hood, and appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.

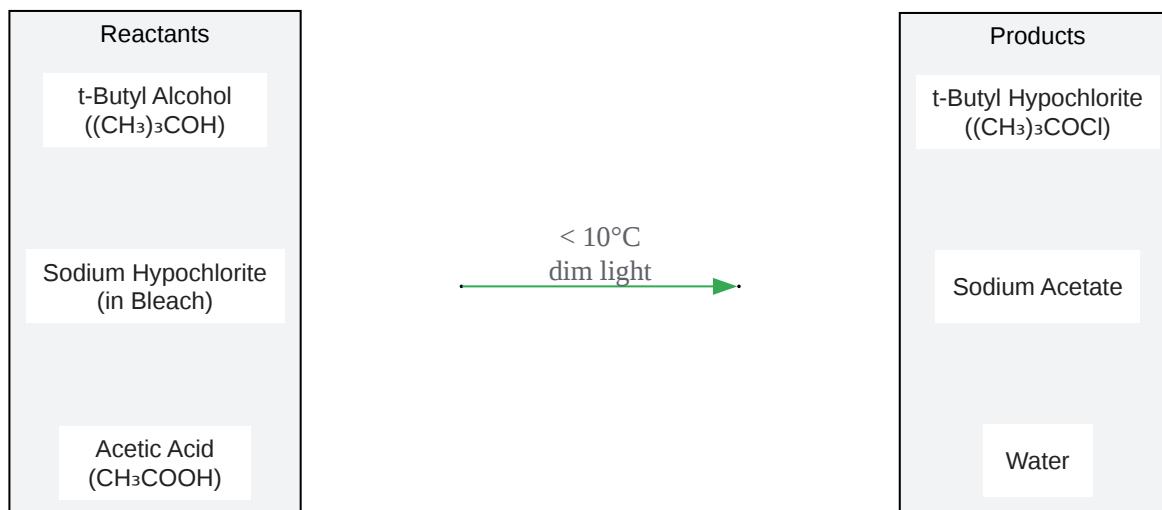
- **Explosion and Decomposition Hazard:** The compound can decompose exothermically and sometimes explosively.^{[6][7]} This decomposition can be initiated by exposure to heat, rubber, or UV light (including sunlight and strong fluorescent lighting).^{[7][8][9]} Pressure buildup in sealed containers exposed to light has caused them to burst.^{[6][7]}
- **Flammability:** t-BuOCl is a highly flammable liquid and vapor that may ignite spontaneously if exposed to air or moisture.^{[6][7][10]} It is also a strong oxidizing agent.^[10]

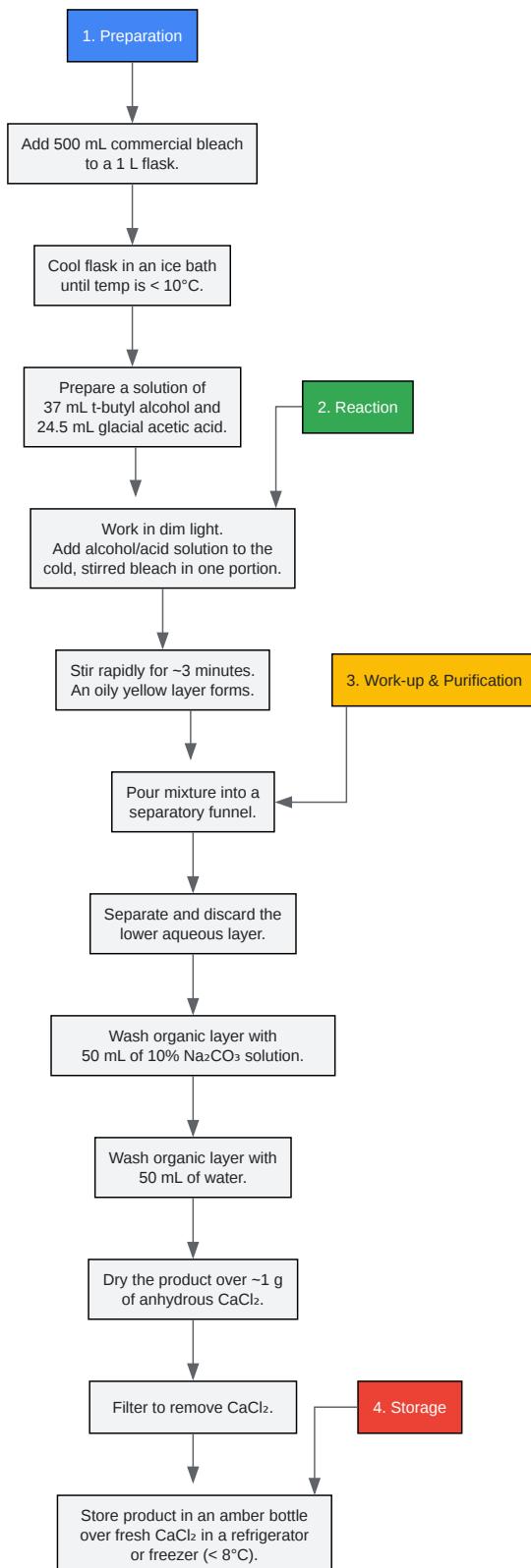
- Reactivity: It reacts violently with rubber; therefore, all-glass apparatus with ground-glass joints or synthetic tubing (e.g., Tygon) must be used.[7][9]
- Toxicity: The compound and its decomposition products (including acetone and methyl chloride) are toxic and can cause severe irritation or burns to the skin, eyes, and respiratory system.[7][9][10]
- Storage: Store the product in amber glass bottles over calcium chloride in a refrigerator or freezer (2-8°C).[8][11] Storing under an inert atmosphere is recommended for enhanced stability.[9]

Recommended Synthetic Protocol: From t-Butanol and Bleach

This method, adapted from Organic Syntheses, is preferred for its simplicity and avoidance of hazardous chlorine gas.[8] It utilizes readily available commercial bleach (sodium hypochlorite solution) as the chlorinating agent.

Chemical Reaction Scheme



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